N-Hydroxyguanidine: A Guide to Synthesis, Characterization, and Core Principles

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Compound of Interest		
Compound Name:	*N-Hydroxyguanidine*	
Cat. No.:	*B1202644*	Get Quote

N-hydroxyguanidine (NHG) is a molecule of significant interest in medicinal chemistry and drug development, primarily recognized for its roles as an antineoplastic and antiviral agent.[1][2] Structurally, it incorporates features of both guanidine and hydroxyurea, contributing to its diverse biological activities.[3] It is a crucial intermediate and structural motif in the synthesis of more complex bioactive molecules, including derivatives that show significantly enhanced potency against cancer cell lines and viruses.[2][3] Furthermore, **N-hydroxyguanidine**s are known substrates for nitric oxide synthases (NOS), participating in redox reactions that lead to the formation of nitric oxide (NO), a vital signaling molecule in various physiological processes.[3][4][5]

This guide provides a comprehensive overview of the synthesis and characterization of **N-hydroxyguanidine**, grounded in field-proven insights and authoritative methods. It is designed to equip researchers with the necessary knowledge to produce and validate this compound with high fidelity.

Part 1: Synthesis of N-Hydroxyguanidine – A Mechanistic Approach

The synthesis of **N-hydroxyguanidine** and its derivatives primarily involves the guanidinylation of a hydroxylamine source. The choice of reagents and reaction conditions is critical and is dictated by factors such as substrate stability, desired purity, and scalability. While various strategies exist, including those employing protecting groups, protecting-group-free approaches

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have become highly favored due to their operational simplicity and avoidance of the unexpected instability observed in some fully protected N-alkyl-**N-hydroxyguanidine**s.[3][6]

Core Synthetic Strategy: Guanidinylation of Hydroxylamine

The most direct and widely adopted method for preparing **N-hydroxyguanidine** is the reaction of hydroxylamine (or its salt form, such as hydroxylamine sulfate) with a suitable guanidinylating agent. This approach hinges on the nucleophilic attack of the hydroxylamine nitrogen onto the electrophilic carbon of the guanidinylating reagent.

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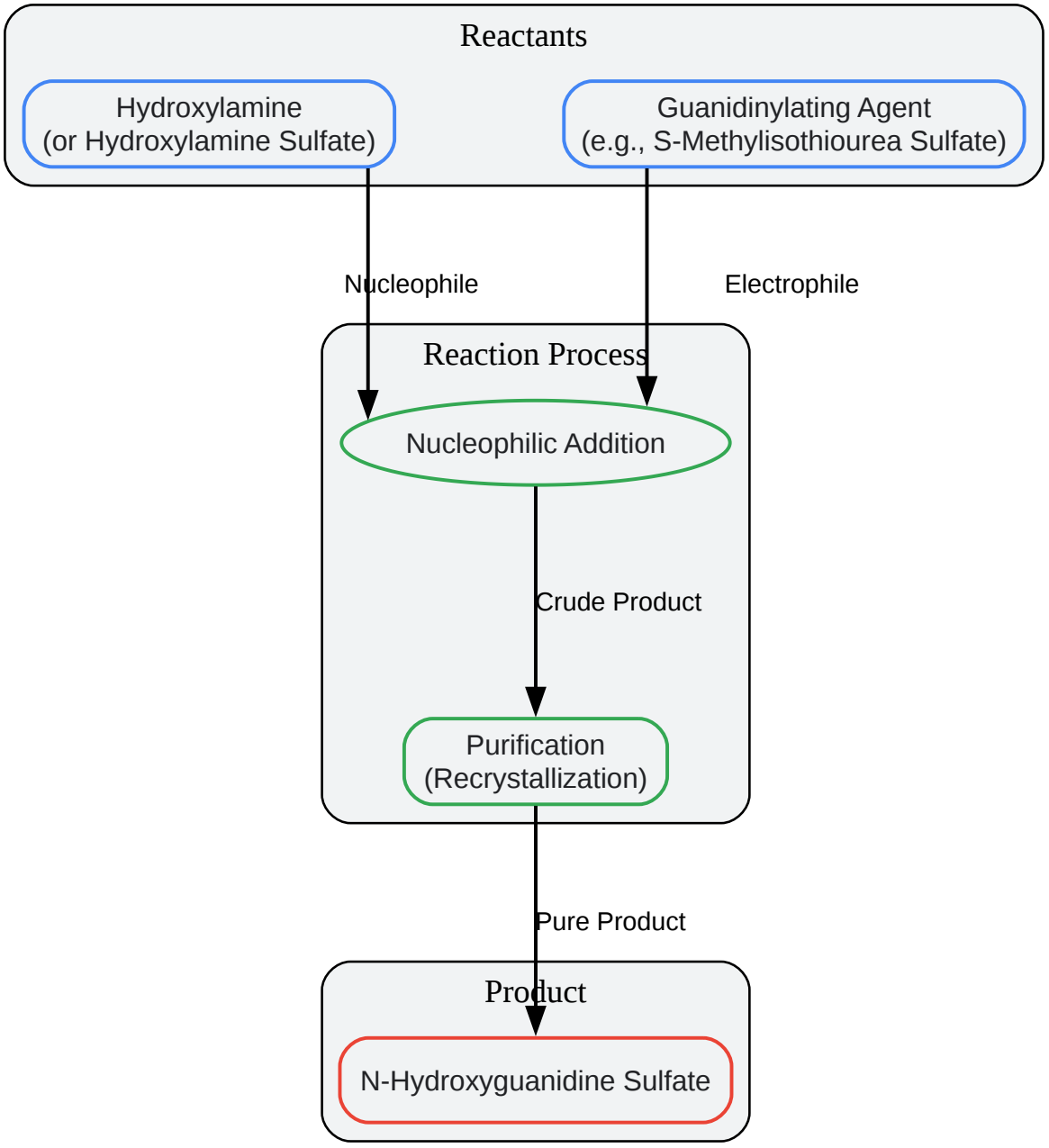

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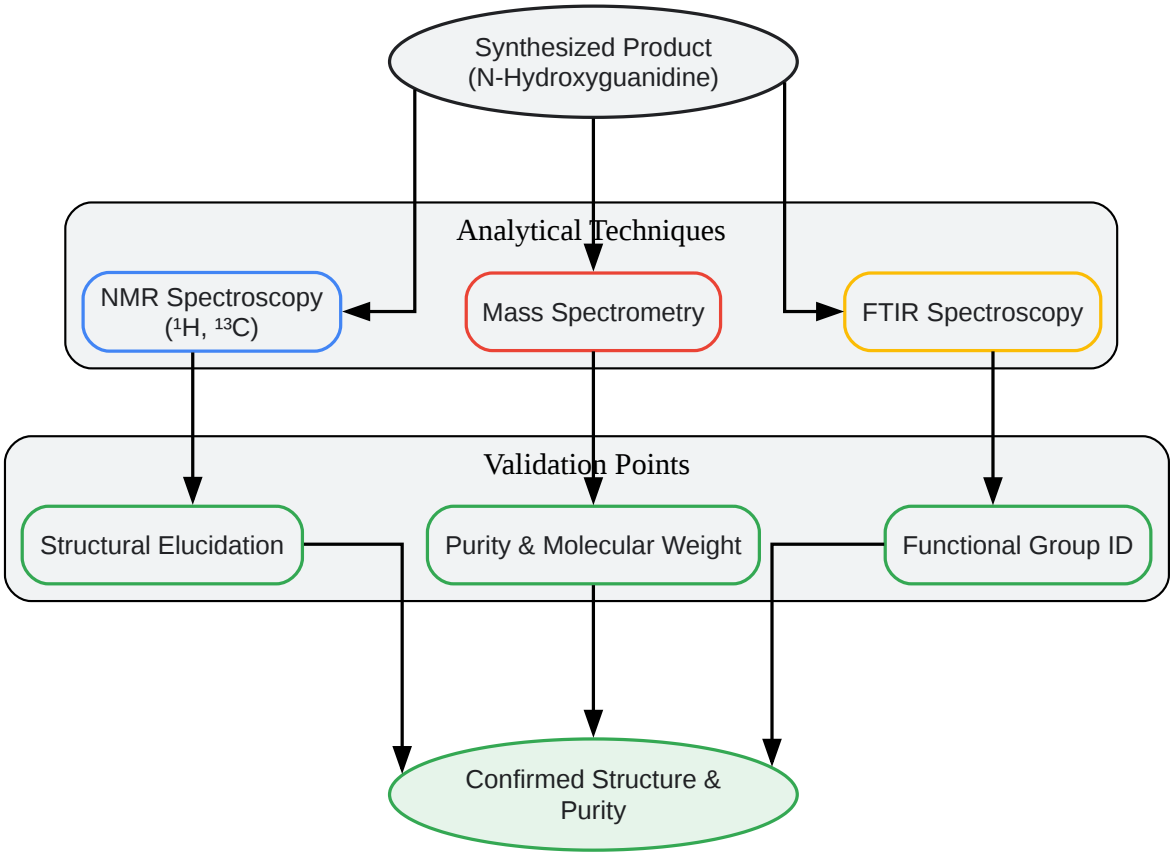

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